

An In-depth Technical Guide to the Degradation Pathways of Butinoline Phosphate

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Compound of Interest

Compound Name: *Butinoline phosphate*

CAS No.: *54118-66-0*

Cat. No.: *B1380909*

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Introduction: Navigating the Stability Landscape of Butinoline Phosphate

Butinoline phosphate is an anticholinergic agent whose chemical stability is a critical determinant of its safety, efficacy, and shelf-life.^{[1][2]} Understanding the mechanisms by which this active pharmaceutical ingredient (API) degrades is paramount for the development of robust formulations and validated analytical methods. This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to investigate and characterize the degradation pathways of **butinoline phosphate**. We will delve into the theoretical underpinnings of its degradation, provide field-proven experimental protocols for forced degradation studies, and outline the analytical strategies required to identify and quantify degradation products. This document is structured to empower you with the causal logic behind experimental design, ensuring a scientifically rigorous approach to stability testing.

Physicochemical Properties and Structural Analysis of Butinoline Phosphate

A thorough understanding of the molecular structure of **butinoline phosphate** is the foundation for predicting its potential degradation pathways. **Butinoline phosphate** is the phosphate salt of 1,1-diphenyl-4-(pyrrolidin-1-yl)but-2-yn-1-ol.^{[1][2]}

Table 1: Physicochemical Properties of **Butinoline Phosphate**

Property	Value	Source
Molecular Formula	C20H24NO5P	PubChem ^[2]
Molecular Weight	389.38 g/mol	GSRS ^[3]
IUPAC Name	1,1-diphenyl-4-pyrrolidin-1-ylbut-2-yn-1-ol;phosphoric acid	PubChem ^[2]
Parent Compound	Butinoline (1,1-diphenyl-4-(pyrrolidin-1-yl)but-2-yn-1-ol)	PubChem ^[2]
Component Compounds	Butinoline, Phosphoric Acid	PubChem ^[2]

The structure of butinoline contains several moieties susceptible to chemical degradation:

- **Phosphate Ester Linkage (Implied in Salt Form):** While **butinoline phosphate** is a salt, the interaction between the phosphate and the butinoline molecule is a key consideration, particularly in solution. The phosphate group itself can influence the reactivity of the molecule.
- **Tertiary Amine (Pyrrolidine Ring):** The nitrogen atom in the pyrrolidine ring is a potential site for oxidation.
- **Hydroxyl Group:** The tertiary alcohol group can be susceptible to elimination or other reactions under certain conditions.
- **Alkynyl Group (Triple Bond):** The carbon-carbon triple bond can be a site for addition reactions or oxidation.
- **Aromatic Rings (Diphenyl Group):** While generally stable, the phenyl rings can undergo electrophilic substitution or oxidation under harsh conditions.

Theoretical Degradation Pathways

Based on the functional groups present in **butinoline phosphate**, we can hypothesize several primary degradation pathways. Forced degradation studies are designed to experimentally confirm and characterize these pathways.^[4]

Hydrolytic Degradation

Hydrolysis is a common degradation pathway for many pharmaceuticals, particularly those with ester or amide linkages.^{[5][6]} For **butinoline phosphate**, while it is a salt, the focus of hydrolytic instability would be on the potential for cleavage of bonds within the butinoline moiety itself, especially under acidic or basic conditions. The hydrolysis of phosphate-containing compounds is a well-documented process involving the cleavage of the P-O bond by water.^{[5][7]}

- **Acid-Catalyzed Hydrolysis:** Under acidic conditions, protonation of the hydroxyl group or the pyrrolidine nitrogen could facilitate subsequent reactions, potentially leading to rearrangement or cleavage.
- **Base-Catalyzed Hydrolysis:** In alkaline conditions, deprotonation of the hydroxyl group could occur, although significant degradation via this route is less likely for the core structure. The primary concern would be the stability of the overall molecule at high pH.

Oxidative Degradation

Oxidation is a significant degradation pathway for molecules with electron-rich centers.^[8] Trivalent phosphorus compounds are readily oxidized, and while the phosphorus in phosphate is in a higher oxidation state, the organic part of the butinoline molecule has sites susceptible to oxidation.^{[9][10]}

- **N-Oxidation:** The tertiary amine of the pyrrolidine ring is a prime candidate for oxidation, leading to the formation of an N-oxide. This is a common metabolic and degradation pathway for drugs containing tertiary amines.
- **Oxidation of the Alkynyl Group:** The triple bond could be oxidized, potentially leading to the formation of diketones or cleavage of the carbon chain.

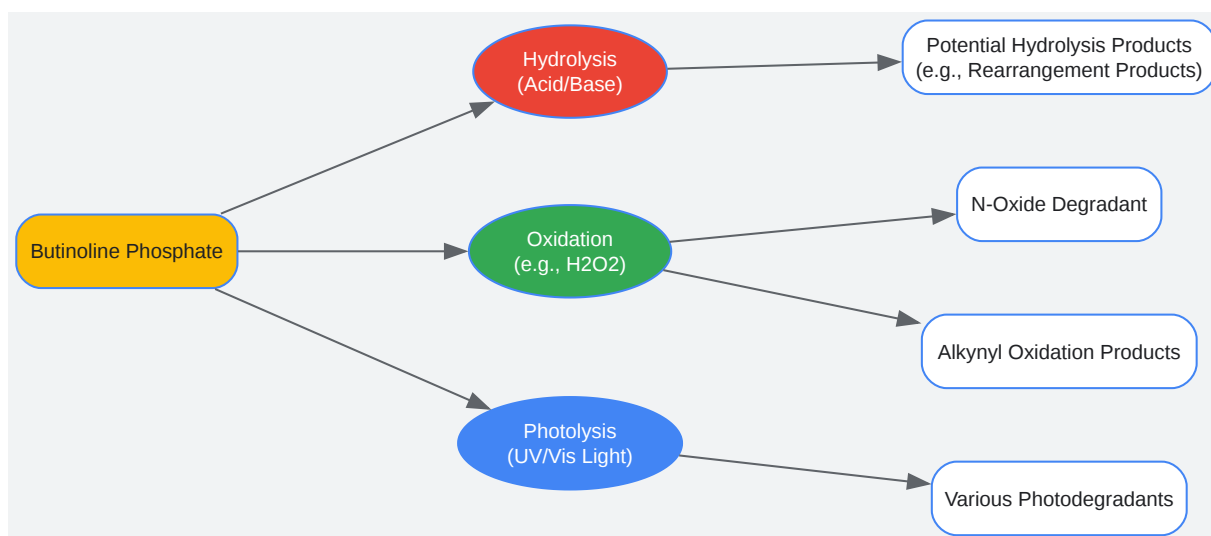
- Oxidation of the Aromatic Rings: While requiring strong oxidizing conditions, the phenyl rings could be hydroxylated.

Photolytic Degradation

Exposure to light, particularly UV radiation, can provide the energy to initiate photochemical reactions.[11] The degradation of phosphonates by UV light has been shown to be influenced by pH and the presence of metal ions.[12]

- Photochemical Reactions: The aromatic rings and the conjugated system of butinoline could absorb UV light, leading to the formation of excited states that can undergo various reactions, including oxidation or rearrangement. The presence of the phosphate moiety could also influence the photochemical behavior.

The following diagram illustrates the potential degradation pathways of **butinoline phosphate**.



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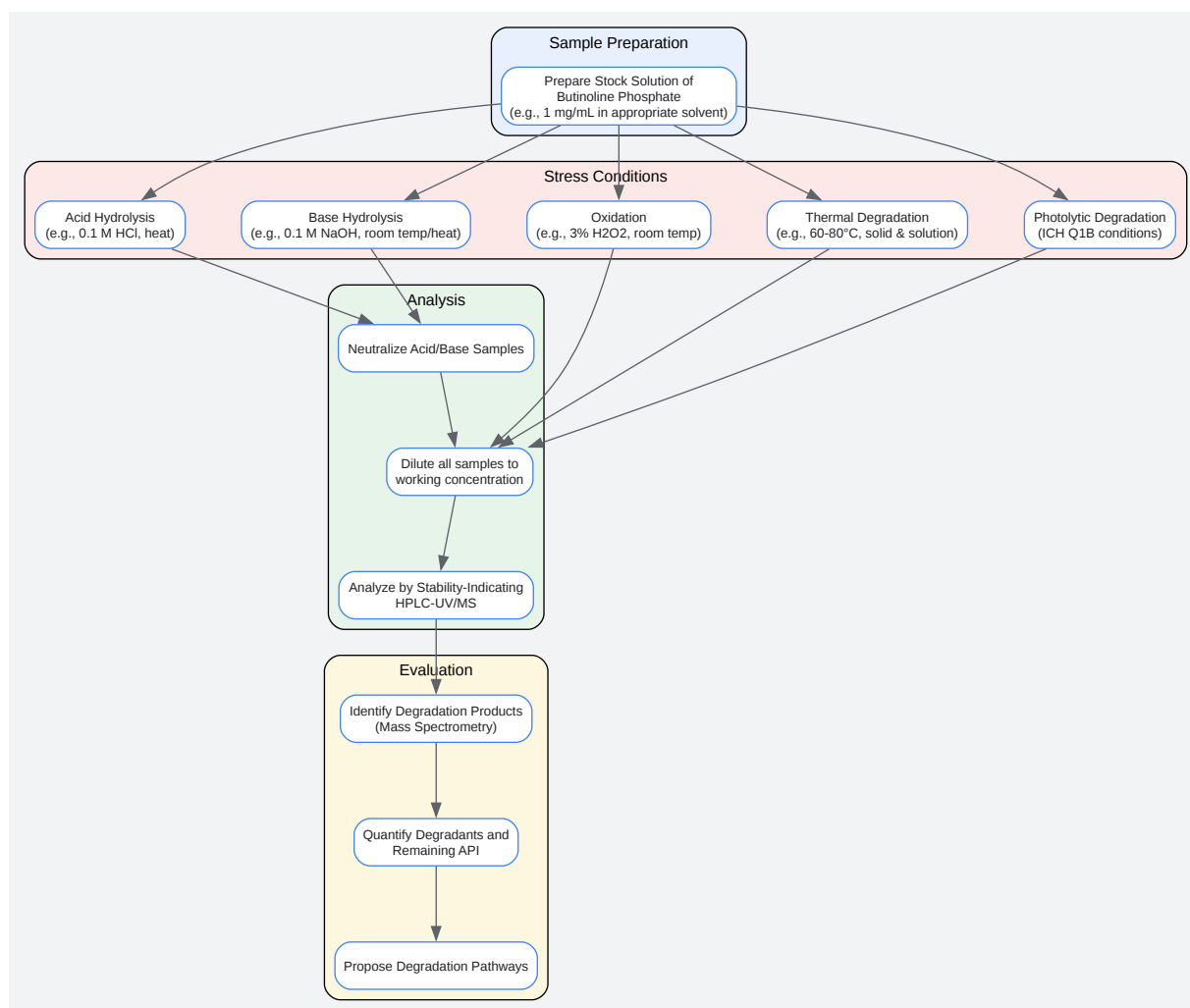
Caption: Predicted Degradation Pathways for **Butinoline Phosphate**.

Experimental Design: Forced Degradation Studies

Forced degradation, or stress testing, is the cornerstone of understanding a drug's stability profile.^{[4][13][14]} The goal is to induce degradation to a limited extent (typically 5-20%) to generate the primary degradation products without causing extensive decomposition.^{[13][14]}

General Protocol for Forced Degradation

The following workflow provides a systematic approach to conducting forced degradation studies for **butinoline phosphate**.



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Caption: Workflow for Forced Degradation Studies.

Detailed Experimental Protocols

The following are detailed, step-by-step methodologies for each stress condition. These protocols are starting points and should be optimized based on the observed degradation.

Table 2: Recommended Conditions for Forced Degradation Studies

Stress Condition	Reagent/Condition	Temperature	Duration	Rationale
Acid Hydrolysis	0.1 M HCl	70°C	2 hours	To induce acid-catalyzed degradation. [15]
Base Hydrolysis	0.1 M NaOH	70°C	2 hours	To induce base-catalyzed degradation. [15]
Oxidation	3% H ₂ O ₂	Room Temperature	1 hour	To promote oxidative degradation. [8] [15]
Thermal Degradation	Solid state and in solution	80°C	24 hours	To assess the impact of heat on stability.
Photostability	ICH Q1B guidelines (UV and visible light)	Room Temperature	As per guidelines	To evaluate light sensitivity. [13]

Protocol 1: Acid Hydrolysis

- Prepare a 1 mg/mL solution of **butinoline phosphate** in a suitable solvent (e.g., 50:50 acetonitrile:water).
- Add an equal volume of 0.2 M HCl to achieve a final concentration of 0.1 M HCl.
- Heat the solution at 70°C for 2 hours.

- At appropriate time points, withdraw an aliquot and neutralize it with an equivalent amount of 0.1 M NaOH.
- Dilute the neutralized sample with the mobile phase to a suitable concentration for analysis.

Protocol 2: Base Hydrolysis

- Prepare a 1 mg/mL solution of **butinoline phosphate** in a suitable solvent.
- Add an equal volume of 0.2 M NaOH to achieve a final concentration of 0.1 M NaOH.
- Maintain the solution at 70°C for 2 hours.
- At appropriate time points, withdraw an aliquot and neutralize it with an equivalent amount of 0.1 M HCl.
- Dilute the neutralized sample with the mobile phase for analysis.

Protocol 3: Oxidative Degradation

- Prepare a 1 mg/mL solution of **butinoline phosphate** in a suitable solvent.
- Add an appropriate volume of 30% H₂O₂ to achieve a final concentration of 3% H₂O₂.
- Keep the solution at room temperature for 1 hour.
- At appropriate time points, withdraw an aliquot and dilute it with the mobile phase for analysis.

Protocol 4: Thermal Degradation

- For solid-state analysis, place a known amount of **butinoline phosphate** powder in a vial and heat it at 80°C for 24 hours.
- For solution analysis, prepare a 1 mg/mL solution and heat it at 80°C for 24 hours.
- At the end of the study, dissolve the solid sample in a suitable solvent and dilute both the solid and solution samples for analysis.

Protocol 5: Photolytic Degradation

- Expose solid **butinoline phosphate** and a solution of the drug to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.[\[13\]](#)
- A control sample should be protected from light.
- At the end of the exposure, prepare the samples for analysis.

Analytical Methodology: A Stability-Indicating Approach

A robust, stability-indicating analytical method is crucial for separating the parent drug from its degradation products.[\[16\]](#) High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) is the preferred technique.[\[16\]](#)[\[17\]](#)

HPLC Method Development

- Column Selection: A C18 column (e.g., 250 mm x 4.6 mm, 5 μ m) is a good starting point for the separation of **butinoline phosphate** and its potential degradation products.[\[18\]](#)
- Mobile Phase Selection: A gradient elution with a combination of an aqueous buffer (e.g., phosphate or formate buffer) and an organic solvent (e.g., acetonitrile or methanol) is recommended.[\[18\]](#)[\[19\]](#) The pH of the aqueous phase should be optimized to achieve the best separation.
- Detection: UV detection at a wavelength where **butinoline phosphate** has significant absorbance should be used for quantification. A photodiode array (PDA) detector can be used to assess peak purity.
- Mass Spectrometry (MS) Detection: Coupling the HPLC to a mass spectrometer (e.g., Q-TOF or Orbitrap) is essential for the identification of unknown degradation products by providing accurate mass and fragmentation data.[\[16\]](#)

Method Validation

The developed analytical method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for its intended purpose of quantifying **butinoline phosphate** and its degradants.

Characterization of Degradation Products

The structural elucidation of degradation products is a critical step in understanding the degradation pathways.

- **Mass Spectrometry:** High-resolution mass spectrometry provides the elemental composition of the degradants. Tandem MS (MS/MS) experiments will reveal fragmentation patterns that can be used to piece together the structure of the degradation products.
- **Nuclear Magnetic Resonance (NMR):** For definitive structural confirmation, preparative HPLC may be required to isolate sufficient quantities of the major degradation products for NMR analysis.[\[16\]](#)

Conclusion: From Data to Drug Stability

The investigation of **butinoline phosphate**'s degradation pathways is a multi-faceted process that combines theoretical knowledge with rigorous experimental work. By systematically applying the principles of forced degradation and employing advanced analytical techniques, researchers can build a comprehensive stability profile for this important anticholinergic agent. The insights gained from these studies are not merely academic; they are fundamental to ensuring the development of a safe, effective, and stable pharmaceutical product. This guide provides the foundational knowledge and practical protocols to confidently navigate the complexities of drug degradation and contribute to the advancement of pharmaceutical science.

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